

Technical Guide: Safety and Handling of 2-Amino-4,6-dimethylpyridine-3-carboxamide

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Compound of Interest

Compound Name: 2-Amino-4,6-dimethylpyridine-3-carboxamide

Cat. No.: B1266787

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety and handling protocols for **2-Amino-4,6-dimethylpyridine-3-carboxamide**. The information is compiled from publicly available safety data sheets and chemical databases to ensure a high standard of accuracy and relevance for laboratory and research applications.

Chemical Identification

Identifier	Value
IUPAC Name	2-amino-4,6-dimethylpyridine-3-carboxamide [1]
CAS Number	7144-20-9 [1]
Molecular Formula	C ₈ H ₁₁ N ₃ O [1]
Molecular Weight	165.19 g/mol [1]
PubChem CID	252216 [1]

Hazard Identification and GHS Classification

2-Amino-4,6-dimethylpyridine-3-carboxamide is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

Researchers must be aware of the following hazard statements and handle the compound accordingly.

GHS Pictogram:



Signal Word: Warning

Hazard Statements:

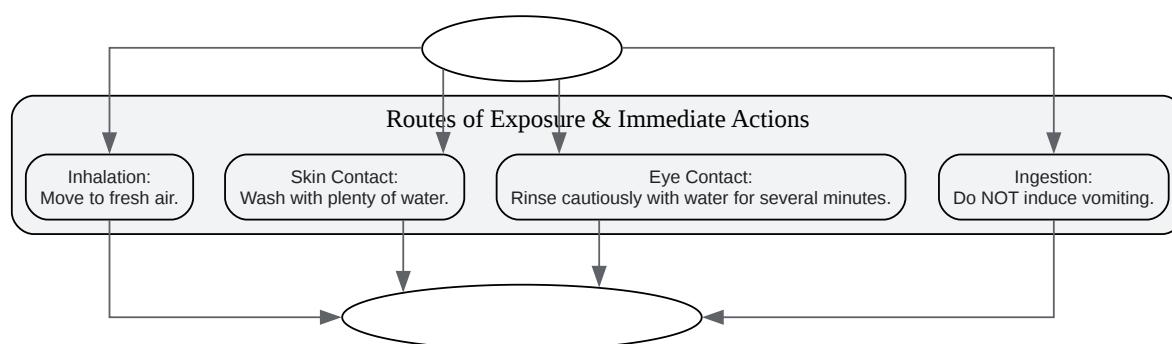
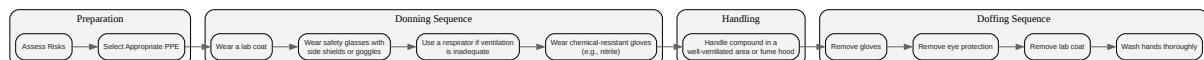
Code	Statement	Classification
H315	Causes skin irritation	Skin corrosion/irritation (Category 2) [1]
H319	Causes serious eye irritation	Serious eye damage/eye irritation (Category 2) [1]
H335	May cause respiratory irritation	Specific target organ toxicity — single exposure (Category 3), Respiratory tract irritation [1]

Safe Handling and Storage

Proper handling and storage procedures are critical to minimize risk and ensure the safety of laboratory personnel.

Personal Protective Equipment (PPE)

A standardized PPE workflow should be followed when handling **2-Amino-4,6-dimethylpyridine-3-carboxamide**.



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References

- 1. 2-Amino-4,6-dimethylpyridine-3-carboxamide | C8H11N3O | CID 252216 - PubChem [pubchem.ncbi.nlm.nih.gov]
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